

Forchlorfenuron-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: Forchlorfenuron-d5

Cat. No.: B590974

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An In-depth Technical Guide to Forchlorfenuron-d5

For researchers, scientists, and professionals in drug development, understanding the characteristics and analytical methodologies of isotopically labeled compounds is crucial. This guide provides a comprehensive overview of **Forchlorfenuron-d5**, a deuterated analog of the plant growth regulator Forchlorfenuron.

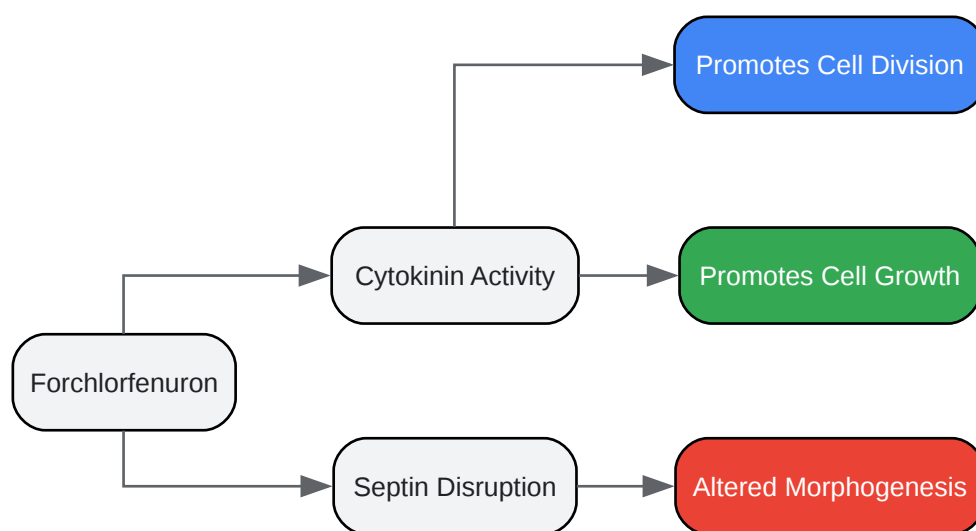
Core Compound Information

Forchlorfenuron-d5 serves as an internal standard for the quantification of Forchlorfenuron in various matrices and as a tracer in metabolic studies.^[1] Its physical and chemical properties are summarized below.

Property	Value	Citation(s)
CAS Number	1398065-87-6	[2] [3] [4] [5]
Molecular Weight	252.71 g/mol	
Molecular Formula	C ₁₂ H ₅ D ₅ ClN ₃ O	
Synonyms	Forchlorfenuron D5 (phenyl D5), N-(2-Chloro-4-pyridinyl)-N'-(phenyl-d5)urea, 1-(2-Chloro-4-pyridyl)-3-(phenyl-d5)urea	
Unlabelled CAS No.	68157-60-8	

Mechanism of Action

Forchlorfenuron, the non-deuterated parent compound, is a synthetic cytokinin that acts as a plant growth regulator. It promotes cell division and growth, leading to increased fruit size and yield. One of the known mechanisms of action involves the disruption of septin localization. Septins are GTPases that are essential for cell division and morphogenesis.



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Caption: Simplified mechanism of Forchlorfenuron.

Experimental Protocols: Analytical Methods

While specific protocols for **Forchlorfenuron-d5** are not detailed in the provided search results, the analytical methods for its non-deuterated counterpart, Forchlorfenuron, are well-established and directly applicable when using the d5 variant as an internal standard. Below are summaries of common analytical methodologies.

Analysis by LC/TOF-MS in Vegetables

This method is suitable for the residue analysis of Forchlorfenuron in tomato, zucchini, and watermelon.

- Sample Preparation (QuEChERS method):
 - Homogenize the sample.
 - Extract with an appropriate solvent (e.g., acetonitrile).
 - Perform a salting-out liquid-liquid partitioning step.
 - Clean up the extract using dispersive solid-phase extraction (d-SPE).
- Instrumentation:
 - Liquid Chromatography Time-of-Flight Mass Spectrometry (LC/TOF-MS) with electrospray ionization.
- Analysis:
 - Full-scan data acquisition.
 - Quantification is performed using the extracted ion chromatogram (XIC) of the m/z 248 ion.

Clean-up Method for HPLC Analysis in Agricultural Products

This protocol details a solid-phase extraction clean-up for the determination of Forchlorfenuron residues.

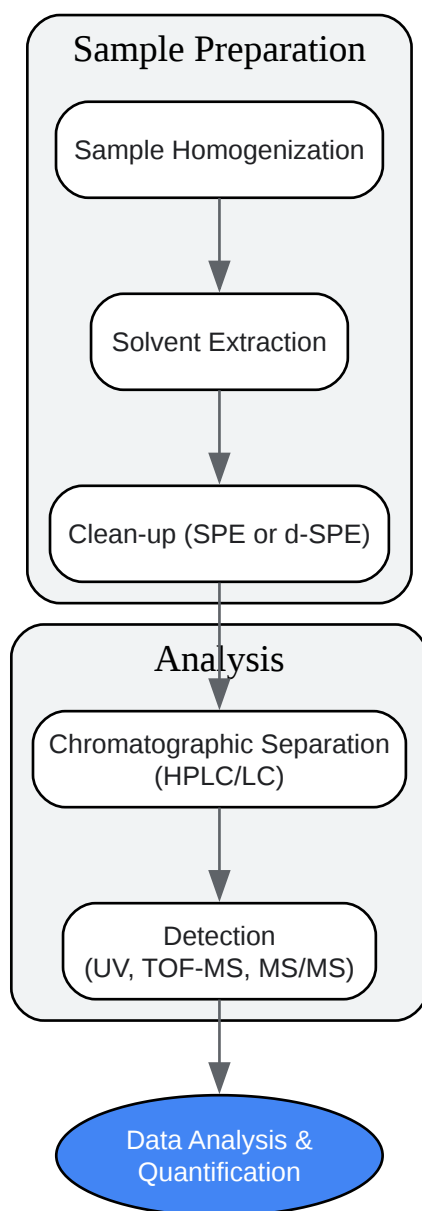
- Extraction:
 - Extract the homogenized sample (15 g) with ethyl acetate (30 mL).
- Clean-up:
 - Load the extract onto an ENVI-18 solid-phase extraction column.
 - Elute the analyte.
- Analysis:
 - High-Performance Liquid Chromatography with Ultraviolet detection (HPLC/UV) at 260 nm.
 - Mobile Phase: Methanol-water (65:35).

Determination in Grapes by HPLC-MS/MS

A highly sensitive method for the simultaneous determination of Forchlorfenuron and gibberellic acid in grapes.

- Extraction and Clean-up:
 - Extract the sample with a 0.5% (v/v) formic acid aqueous solution and acetonitrile (4:1, v/v).
 - Clean up the extract using a Strata-X solid-phase extraction cartridge.
- Chromatography:
 - Column: Agilent SB-C18 (50 mm x 2.1 mm, 1.8 μ m).
 - Mobile Phase: 0.5% formic acid in water and acetonitrile.
 - Flow Rate: 0.3 mL/min.

- Detection:
 - Electrospray ionization tandem mass spectrometry (ESI-MS/MS) in multiple reaction monitoring (MRM) mode.



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Caption: General analytical workflow for Forchlorfenuron.

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